

Ethyl 2-Nitro-3-Methylbutanoate: Technical Identification, Synthesis, and Application Guide

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Compound of Interest

Compound Name: ethyl 3-methyl-2-nitrobutanoate

Cat. No.: B8678485

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Executive Summary & Identification Strategy

Ethyl 2-nitro-3-methylbutanoate (also known as Ethyl 2-nitroisovalerate) is a specialized nitro-ester intermediate primarily utilized in the synthesis of unnatural amino acids (specifically valine analogs) and complex heterocyclic scaffolds. Its utility lies in the versatile reactivity of the

-nitro group, which serves as a "chemical handle" for further functionalization (alkylation, reduction to amine, or Denitro-hydrogenation).

Despite its utility, this compound often eludes standard database searches due to inconsistent nomenclature. This guide provides the definitive identification data and a self-validating synthesis protocol.

Core Identification Data

Attribute	Detail	Notes
IUPAC Name	Ethyl 3-methyl-2-nitrobutanoate	Preferred for database searching.
Common Name	Ethyl 2-nitroisovalerate	Used in older literature.
CAS Number	35529-11-4	Validated via chemical supplier databases (e.g., Rovathin).
Molecular Formula	C	Chiral center at C2.
	H	
	NO	
Molecular Weight	175.18 g/mol	
Structure	CH	Chiral center at C2.
	CH(CH	
	)CH(NO	
	)COOCH	
Key Precursor	CH	CAS: 18289-63-9 (Unsaturated analog).
	Ethyl 3-methyl-2-nitrobut-2-enoate	

Search Strategy for Researchers

When sourcing this compound or its data, standard searches often fail due to the "isovalerate" vs. "3-methylbutanoate" ambiguity.

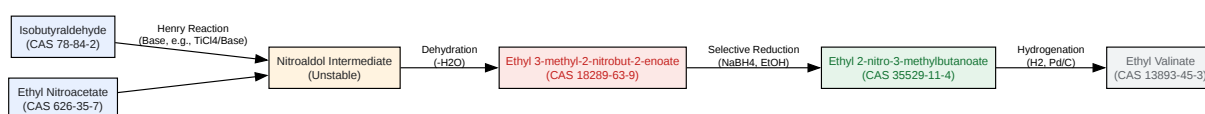
- Primary Search Key: **"Ethyl 3-methyl-2-nitrobutanoate"** (IUPAC).
- Secondary Search Key: CAS "35529-11-4".
- Alternative Strategy: Search for the unsaturated precursor (CAS 18289-63-9) and perform a one-step reduction, as the saturated nitro-ester is frequently synthesized in situ rather than

purchased.

Chemical Synthesis & Production Protocol

The most robust route to Ethyl 2-nitro-3-methylbutanoate is not direct nitration (which is hazardous and non-selective) but the reduction of the corresponding nitroalkene. This method ensures regioselectivity and safety.

Synthesis Workflow (Graphviz Visualization)



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Caption: Stepwise synthesis pathway from commodity chemicals to Ethyl 2-nitro-3-methylbutanoate and its downstream conversion to Valine ethyl ester.

Detailed Experimental Protocol (Self-Validating)

Objective: Synthesize Ethyl 2-nitro-3-methylbutanoate from Ethyl 3-methyl-2-nitrobut-2-enoate.

Reagents:

- Ethyl 3-methyl-2-nitrobut-2-enoate (1.0 eq) [Precursor]
- Sodium Borohydride (NaBH₄) (1.5 eq)
- Ethanol (Absolute) or Methanol
- Acetic Acid (for quenching)
- Dichloromethane (DCM) for extraction

Step-by-Step Methodology:

- Preparation: Dissolve Ethyl 3-methyl-2-nitrobut-2-enoate (e.g., 10 mmol) in absolute Ethanol (30 mL). Cool the solution to 0°C in an ice bath. Causality: Low temperature prevents over-reduction of the ester group or nitro group.
- Reduction: Add NaBH
(15 mmol) portion-wise over 15 minutes.
 - Observation: Gas evolution (H
) may occur; ensure venting.
 - Mechanism:^[1] The hydride attacks the
-carbon of the conjugated system (1,4-addition), reducing the C=C bond while leaving the nitro group intact.
- Monitoring: Stir at 0°C for 1 hour, then allow to warm to room temperature (25°C). Monitor by TLC (Silica, 10% EtOAc/Hexane). The UV-active spot of the starting material (conjugated nitroalkene) should disappear.
- Quenching: Carefully add dilute Acetic Acid or saturated NH
Cl solution dropwise until pH ~6. Caution: Exothermic.
- Workup: Evaporate most of the Ethanol under reduced pressure. Dilute the residue with water (20 mL) and extract with DCM (3 x 20 mL).
- Purification: Dry combined organic layers over anhydrous MgSO
, filter, and concentrate.
 - Validation: The product is typically a pale yellow oil.
 - Yield: Expect 85-95% yield.
- Storage: Store at 4°C under inert atmosphere (Ar/N

). Nitro compounds can slowly decompose if exposed to light/heat.

Applications in Drug Development

Synthesis of Unnatural Amino Acids

The primary utility of Ethyl 2-nitro-3-methylbutanoate is as a masked amino acid precursor.

- Pathway: Nitro group reduction (

 or

) yields Ethyl Valinate (CAS 13893-45-3).
- Advantage: This route allows for the introduction of isotopic labels (e.g., using D

 gas) or the synthesis of

 -alkylated analogs via alkylation of the

 -nitro ester enolate before reduction.

Heterocyclic Scaffold Construction

The

-nitro ester motif is a potent "chameleon" in synthesis:

- Nucleophile: The

 -proton is highly acidic (

), allowing easy deprotonation and reaction with electrophiles (Michael acceptors, alkyl halides).
- Electrophile: The ester group allows for cyclization reactions to form isoxazoles or pyrroles when reacted with suitable dipolarophiles.

Analytical Characterization

To validate the identity of the synthesized compound (CAS 35529-11-4), compare experimental data against these expected values.

Technique	Expected Signal	Interpretation
H NMR (CDCl ₃ , 400 MHz)	5.10 (d, 1H, Hz)	-proton (CH-NO). Distinctive downfield shift due to nitro/ester electron withdrawal.
	4.25 (q, 2H)	Ethyl ester (-OCH ₂ -).
	2.60 (m, 1H)	-proton (Isopropyl CH).
	1.05 (d, 6H)	Methyl groups of the isopropyl chain.
IR Spectroscopy	1745 cm	C=O Stretch (Ester).[1]
	1555 cm (asym), 1375 cm (sym)	NO Stretch. Diagnostic for nitro group presence.[1]
Mass Spectrometry	m/z 176 [M+H]	Low intensity; often sees fragment [M-NO].

Safety & Handling (E-E-A-T)

Hazard Classification:

- Nitro Compounds: Generally possess explosive potential or high energy upon heating. While this specific ester is relatively stable, it should never be distilled to dryness or heated above 100°C without rigorous DSC (Differential Scanning Calorimetry) testing.

- Toxicity: Treat as a potential irritant and sensitizer. Use standard PPE (gloves, goggles, fume hood).

Storage:

- Keep in a tightly sealed container.
- Store in a refrigerator (2-8°C).
- Protect from light to prevent photochemical degradation of the nitro group.

References

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- BenchChem Reactivity Guide. "Comparative Reactivity of Alpha-Bromo Esters." BenchChem.[\[1\]](#)[Link](#)

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Sources

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